

A Comparative Guide to Inter-laboratory Measurement of Domoic Acid

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Compound of Interest

Compound Name: (-)-Domoic acid

CAS No.: 123406-51-9

Cat. No.: B14164770

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methods for the quantification of domoic acid (DA), a potent neurotoxin responsible for Amnesic Shellfish Poisoning (ASP). The performance of commonly used methods—High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV), Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), and Enzyme-Linked Immunosorbent Assay (ELISA)—is evaluated based on data from inter-laboratory and single-laboratory validation studies. Detailed experimental protocols for the reference method are provided, along with visualizations of key experimental and biological pathways to support researchers in selecting the most appropriate method for their application.

Data Presentation: A Comparative Analysis of Method Performance

The selection of an analytical method for domoic acid quantification is a critical decision that impacts data quality, throughput, and cost. The following table summarizes the performance characteristics of HPLC-UV, LC-MS/MS, and ELISA based on published validation and collaborative studies.

Performance Parameter	HPLC-UV	LC-MS/MS	ELISA
Limit of Detection (LOD)	0.10 µg/g[1], 0.0048–0.142 µg/mL[2]	5 µg/kg[3], 0.05-0.09 mg/kg	Not typically reported, focus is on LOQ
Limit of Quantification (LOQ)	0.25 µg/g[1]	1 µg/kg[4]	~0.1 mg DA/kg[5]
Accuracy (Recovery)	89.1-97.1%[1]	91.6-109.2%[3], 87-108%[4]	88-122%[5]
Precision (Repeatability, RSDr)	1.7-4.1%[1]	<8.2%[3]	10-20% (mean 14.8%) [5]
Precision (Reproducibility, RSDR)	Not explicitly stated in a single study	<8.2%[3]	13-29% (mean 22.7%) [5]
Specificity	Good, but susceptible to matrix interferences[6][7]	Excellent, highly selective[7]	Good, but potential for cross-reactivity
Cost	Moderate	High[7]	Low
Throughput	Moderate	High	High[5]

Note: The presented data is a synthesis from multiple studies. Direct comparison between methods should be made with caution as experimental conditions and matrices may vary.

Experimental Protocols: The Reference Method

The HPLC-UV method is widely recognized as the reference method for domoic acid analysis. [7] The following is a detailed protocol based on established and validated procedures.

Sample Preparation and Extraction

- Homogenization: Weigh approximately 4 g of shellfish tissue homogenate into a centrifuge tube.
- Extraction: Add 16 mL of 50% aqueous methanol to the tissue.

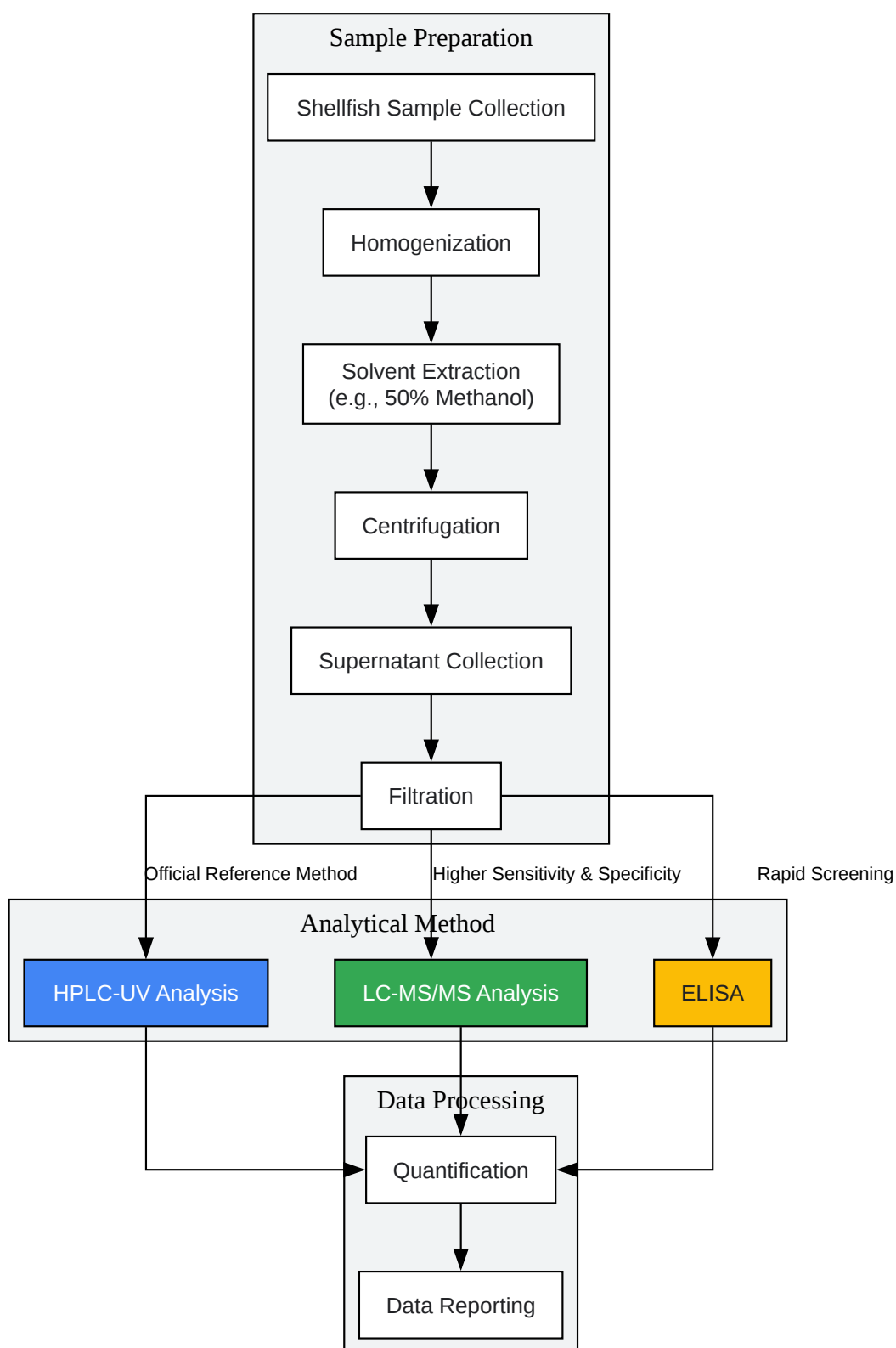
- Homogenize: Blend the mixture at high speed for 3 minutes.
- Centrifugation: Centrifuge the homogenate at $\geq 3000 \times g$ for 10 minutes.
- Filtration: Filter the supernatant through a 0.45 μm syringe filter.

HPLC-UV Analysis

- Chromatographic Column: C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water, both containing a small percentage of a modifier like trifluoroacetic acid (TFA) to improve peak shape. A typical starting condition is 10% acetonitrile in water with 0.1% TFA.
- Flow Rate: A standard flow rate of 1.0 mL/min.
- Injection Volume: Typically 20 μL .
- UV Detection: Monitor the absorbance at 242 nm, the wavelength of maximum absorbance for domoic acid.
- Quantification: Determine the concentration of domoic acid in the sample by comparing the peak area to a calibration curve prepared from certified reference standards.

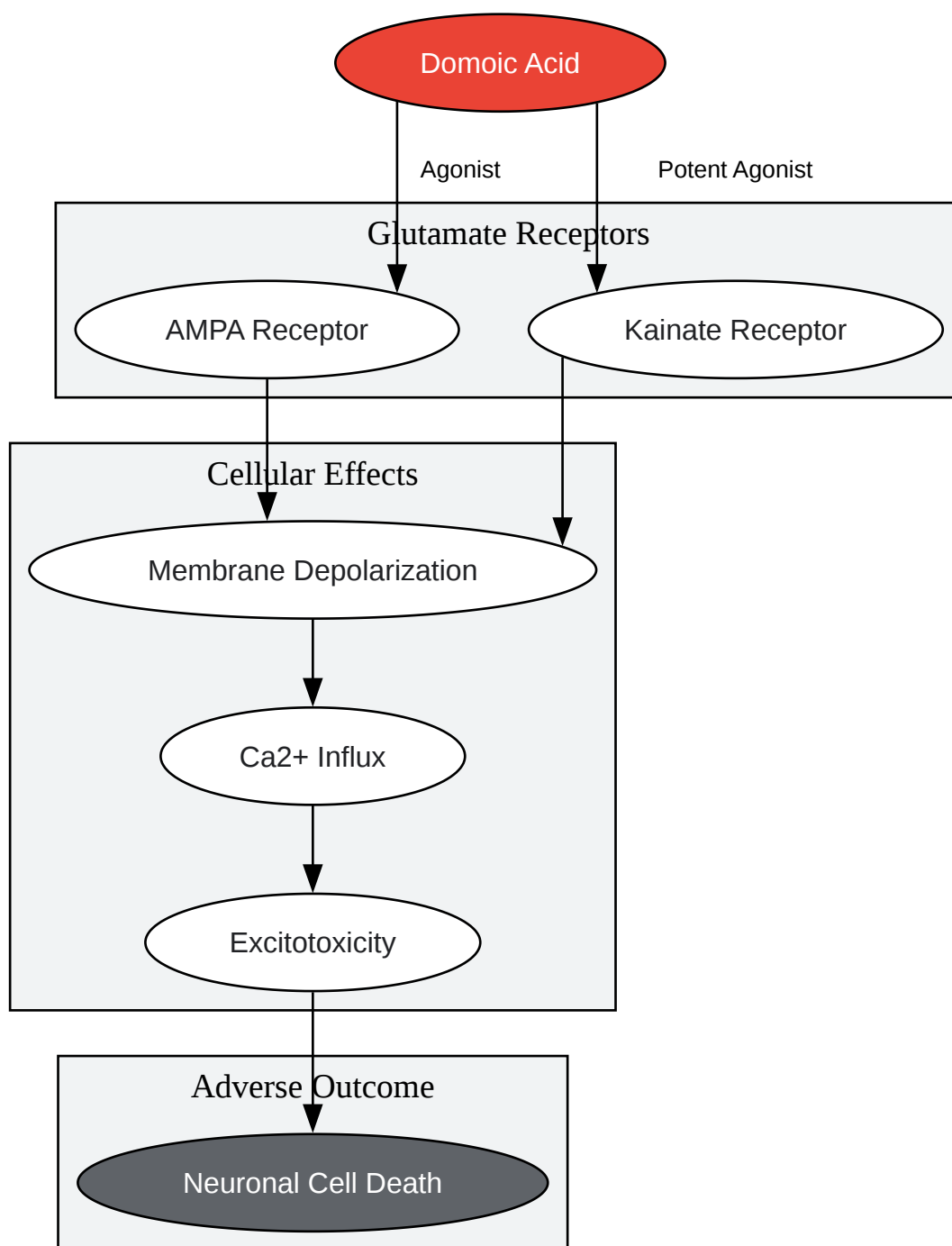
Mandatory Visualizations

To further elucidate the processes involved in domoic acid analysis and its biological effects, the following diagrams are provided.



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Caption: General workflow for domoic acid analysis in shellfish.



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Caption: Simplified signaling pathway of domoic acid neurotoxicity.

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